

Comprehensive Technical Guide: Methyl 3-hydroxypyrrolidine-2-carboxylate

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Compound of Interest

Compound Name: *Methyl 3-hydroxypyrrolidine-2-carboxylate*

CAS No.: 1378292-24-0

Cat. No.: B3395060

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Part 1: Executive Identity & Stereochemical Taxonomy

Methyl 3-hydroxypyrrolidine-2-carboxylate is a specialized pyrrolidine scaffold distinct from the more common 4-hydroxyproline. It serves as a critical chiral building block in the synthesis of constrained peptides, antiviral agents, and neuroactive ligands (GABA/dopamine agonists).

Core Identification Data

Feature	Technical Specification
IUPAC Name	Methyl 3-hydroxypyrrolidine-2-carboxylate
Common Synonyms	3-Hydroxyproline methyl ester; 3-HyPro-OMe; Methyl 3-hydroxyprolinate
Molecular Formula	C ₆ H ₁₁ NO ₃ (Free Base) / C ₆ H ₁₂ ClNO ₃ (HCl Salt)
Molecular Weight	145.16 g/mol (Free Base) / 181.62 g/mol (HCl Salt)
Physical State	Viscous oil (Free Base) / White to off-white crystalline solid (HCl Salt)
Solubility	Highly soluble in H ₂ O, MeOH, DMSO; sparingly soluble in Et ₂ O, Hexane.[1]

Stereoisomer Taxonomy (The "CAS Matrix")

Researchers must distinguish between the four stereoisomers. The (2S,3S) and (2S,3R) forms are most relevant for L-proline mimicry.

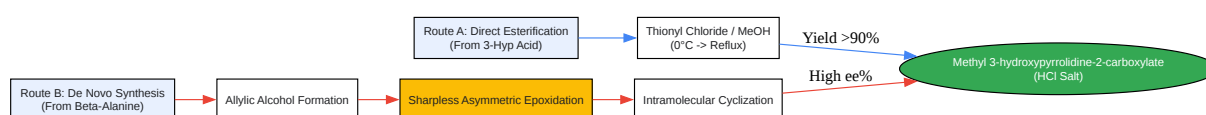
Configuration	Common Name	CAS Number (HCl Salt)	CAS Number (Free Base)	Key Application
(2S, 3S)	cis-3-Hydroxy-L-proline methyl ester	213131-32-9	1378292-24-0	Natural product synthesis (Echinocandins)
(2S, 3R)	trans-3-Hydroxy-L-proline methyl ester	496841-09-9	N/A	Peptide conformation constraints
(2R, 3S)	trans-3-Hydroxy-D-proline methyl ester	1844898-16-3	405165-00-6	D-amino acid scanning
(2R, 3R)	cis-3-Hydroxy-D-proline methyl ester	N/A	N/A	Rare research reagent

Part 2: Synthesis & Manufacturing Protocols

Strategic Overview

The synthesis of 3-substituted prolines is more challenging than 4-substituted analogs due to steric crowding at the α -carbon. Two primary routes are employed:[2][3][4][5][6]

- Direct Esterification: Used when the specific 3-hydroxyproline isomer is available (natural or enzymatic source).
- De Novo Asymmetric Synthesis: Required for non-natural isomers, typically utilizing Sharpless epoxidation or Michael addition.



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Figure 1: Comparison of synthetic pathways. Route A is preferred for standard L-isomers; Route B allows access to specific unnatural stereoisomers.

Protocol A: Direct Esterification (Standard Lab Scale)

Objective: Conversion of (2S,3S)-3-hydroxyproline to its methyl ester hydrochloride.

Reagents:

- (2S,3S)-3-Hydroxyproline (1.0 eq)
- Thionyl Chloride (SOCl_2) (1.5 eq)
- Anhydrous Methanol (MeOH) (Solvent volume: ~10 mL/g of substrate)

Step-by-Step Methodology:

- Setup: Equip a round-bottom flask with a magnetic stir bar and a reflux condenser topped with a CaCl_2 drying tube. Chill the flask to 0°C in an ice bath.
- Activation: Add anhydrous MeOH to the flask. Slowly add SOCl_2 dropwise over 20 minutes. Caution: Exothermic reaction with gas evolution (HCl/SO_2).
- Addition: Add solid 3-hydroxyproline in one portion. The solution may remain heterogeneous initially.
- Reflux: Remove the ice bath and heat the mixture to reflux (65°C) for 4–6 hours. The solution should become clear.
- Workup: Cool to room temperature. Concentrate the solution in vacuo to remove solvent and excess HCl.
- Purification: Triturate the resulting residue with cold diethyl ether (Et_2O) to induce crystallization. Filter the white solid and dry under high vacuum.
 - Expected Yield: 90–95%
 - Validation: ^1H NMR (D_2O) should show a singlet at ~ 3.8 ppm (COOCH_3) and absence of broad COOH peak.

Protocol B: De Novo Asymmetric Synthesis (Sharpless Route)

Objective: Synthesis of non-natural isomers (e.g., trans-3-hydroxy-L-proline) starting from β -alanine derivatives.

Key Mechanistic Steps:

- Precursor Prep: Conversion of β -alanine to an allylic alcohol intermediate.^{[7][8]}
- Chiral Induction: Sharpless Asymmetric Epoxidation using $\text{Ti}(\text{OiPr})_4$, (+)-DET, and TBHP to generate the chiral epoxide. This step sets the stereochemistry at C3.

- **Cyclization:** Acid-catalyzed intramolecular ring opening of the epoxide by the nitrogen atom forms the pyrrolidine ring with the 3-hydroxyl group established.
- **Oxidation:** The primary alcohol side chain is oxidized (Jones or TEMPO oxidation) to the carboxylic acid, followed by esterification.

Part 3: Applications in Drug Discovery Structural Biology & Peptide Engineering

Methyl 3-hydroxypyrrolidine-2-carboxylate is a "conformationally constrained" amino acid. Unlike flexible glycine or alanine, the pyrrolidine ring locks the backbone dihedral angle ().

- **3-Hydroxylation Effect:** The electronegative -OH group at C3 exerts an inductive effect and can form H-bonds, altering the endo/exo puckering of the ring.
 - (2S,3S) isomer tends to stabilize the C3-endo pucker.
 - (2S,3R) isomer favors the C3-exo pucker.
- **Utility:** Used to scan peptide receptors (GPCRs) to determine the bioactive conformation of the ligand.

Medicinal Chemistry Scaffolds

This moiety is a pharmacophore in several high-value therapeutic classes:

- **Echinocandins (Antifungal):** The core cyclic hexapeptide of echinocandins (e.g., Caspofungin) contains 3-hydroxy-4-methylproline, a close structural analog. 3-Hydroxyproline esters are used in SAR studies to simplify this core.
- **Fluoro-Proline Mimics:** The 3-OH group is often substituted with Fluorine (using DAST) to create 3-fluoroprolines, which are non-H-bonding isosteres used to modulate pKa and lipophilicity without changing steric bulk.
- **Neuroactive Agents:** Derivatives serve as precursors for kainoid analogs (glutamate receptor agonists).

Part 4: Handling & Safety Data

Signal Word: WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.

Storage Protocol:

- Hygroscopic Nature: The HCl salt is extremely hygroscopic. Store in a desiccator or under inert gas (Argon/Nitrogen) at 2–8°C.
- Stability: Stable for >2 years if kept dry. Free base is prone to racemization and oxidation; convert to salt for long-term storage.

References

- Sinha, S., et al. (2005). A convenient synthesis of trans-3-hydroxy-L-proline. *Arkivoc*, (xi), 209-217. Retrieved from [\[Link\]](#)
- PubChem. 3-Hydroxy-4-methylproline (Analog Reference). Retrieved from [\[Link\]](#)

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Sources

- 1. bocsci.com [bocsci.com]

- [2. US7652152B2 - Synthetic method of optically pure \(S\)-3-hydroxypyrrolidine - Google Patents \[patents.google.com\]](#)
- [3. US5212158A - Derivatives of L-proline, their preparation and their biological uses - Google Patents \[patents.google.com\]](#)
- [4. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [5. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [6. A Simple Method of Synthesis of 3-Carboxy-2,2,5,5-Tetraethylpyrrolidine-1-oxyl and Preparation of Reduction-Resistant Spin Labels and Probes of Pyrrolidine Series - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. arkat-usa.org \[arkat-usa.org\]](#)
- [8. scispace.com \[scispace.com\]](#)
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